

N,N-Dimethylpivalamide: A Comprehensive Technical Guide to its Synthesis and Applications

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Compound of Interest

Compound Name: *N,N-Dimethylpivalamide*

CAS No.: 24331-71-3

Cat. No.: B1295279

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For Researchers, Scientists, and Drug Development Professionals

Abstract

N,N-Dimethylpivalamide, a sterically hindered tertiary amide, has emerged as a versatile molecule in modern organic synthesis. This technical guide provides an in-depth overview of its discovery, historical synthetic evolution, and its contemporary applications, particularly its role as a directing group in C-H bond functionalization. Detailed experimental protocols for its synthesis, alongside comprehensive quantitative and spectroscopic data, are presented to facilitate its practical application in research and development.

Introduction: Discovery and Historical Context

The precise historical genesis of **N,N-Dimethylpivalamide** (also known as N,N,2,2-tetramethylpropanamide) is not prominently documented in readily available literature, suggesting its initial synthesis was likely not a landmark discovery but rather a routine preparation of a simple amide. Its CAS Registry Number is 24331-71-3.^[1] The compound's

significance has grown with the advent of modern synthetic methodologies, where its unique steric and electronic properties have been harnessed.

Early methods for the synthesis of tertiary amides, such as the reaction of an acid chloride with a secondary amine, have been well-established for decades. It is highly probable that **N,N-Dimethylpivalamide** was first prepared via the straightforward reaction of pivaloyl chloride with dimethylamine.

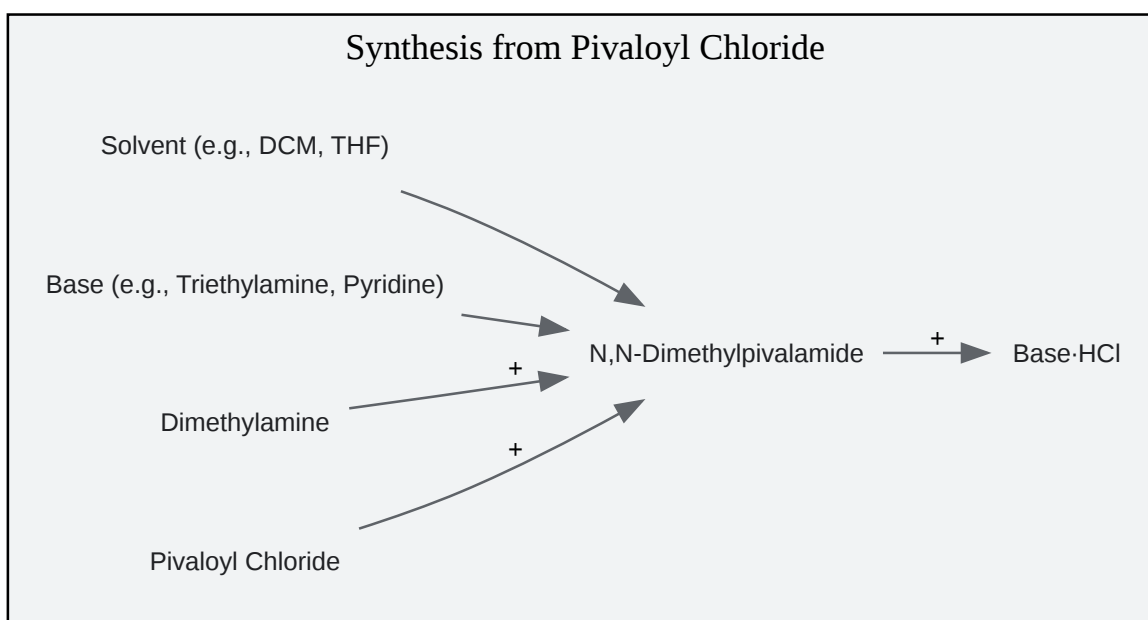
Synthesis of N,N-Dimethylpivalamide

The synthesis of **N,N-Dimethylpivalamide** is primarily achieved through the coupling of a pivalic acid derivative with dimethylamine. The two most common approaches are detailed below.

From Pivaloyl Chloride and Dimethylamine

This is the most direct and widely employed method for the preparation of **N,N-Dimethylpivalamide**. The reaction involves the nucleophilic acyl substitution of pivaloyl chloride with dimethylamine. A base is typically added to neutralize the hydrochloric acid byproduct.

Reaction Scheme:



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Figure 1: General workflow for the synthesis of **N,N-Dimethylpivalamide** from pivaloyl chloride.

Detailed Experimental Protocol:

- **Reaction Setup:** A solution of dimethylamine (1.0 equivalent) in an anhydrous aprotic solvent such as dichloromethane (DCM) or tetrahydrofuran (THF) is prepared in a round-bottom flask equipped with a magnetic stirrer and an inert atmosphere (e.g., nitrogen or argon). A base, such as triethylamine or pyridine (1.1 equivalents), is added to the solution.
- **Addition of Pivaloyl Chloride:** The flask is cooled to 0 °C in an ice bath. Pivaloyl chloride (1.0 equivalent) is added dropwise to the stirred solution, ensuring the temperature is maintained below 5 °C to control the exothermic reaction.
- **Reaction Progression:** After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for an additional 2-8 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up and Purification:** Upon completion, the reaction is quenched by the addition of water or a dilute aqueous acid solution (e.g., 1 M HCl). The organic layer is separated, washed with saturated aqueous sodium bicarbonate solution and brine, and then dried over anhydrous magnesium sulfate or sodium sulfate. The solvent is removed under reduced pressure to yield the crude product. Further purification can be achieved by distillation or column chromatography on silica gel.

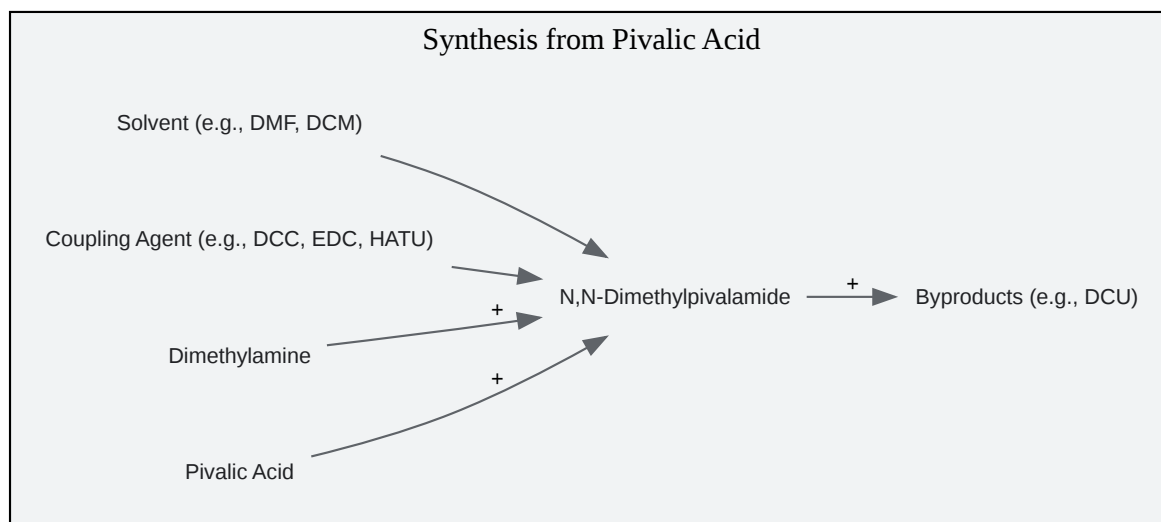
Quantitative Data:

Parameter	Value	Reference
Yield	Typically >90%	General amide synthesis protocols
Reactant Ratio	Pivaloyl Chloride:Dimethylamine:Base (1:1:1.1)	General amide synthesis protocols
Reaction Temperature	0 °C to Room Temperature	General amide synthesis protocols
Reaction Time	2 - 8 hours	[2]

From Pivalic Acid and Dimethylamine using Coupling Agents

Direct amidation of pivalic acid with dimethylamine is also a viable route, facilitated by the use of coupling agents. This method avoids the use of the more reactive pivaloyl chloride.

Reaction Scheme:



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Figure 2: General workflow for the synthesis of **N,N-Dimethylpivalamide** from pivalic acid.

Detailed Experimental Protocol:

- **Activation of Pivalic Acid:** Pivalic acid (1.0 equivalent) and a coupling agent such as N,N'-dicyclohexylcarbodiimide (DCC) or 1-ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) (1.1 equivalents) are dissolved in an anhydrous solvent like dichloromethane (DCM) or N,N-dimethylformamide (DMF). The mixture is stirred at room temperature for 15-30 minutes to form the active ester.
- **Amine Addition:** Dimethylamine (or its hydrochloride salt with an added base) (1.2 equivalents) is added to the reaction mixture.
- **Reaction Progression:** The reaction is stirred at room temperature for 12-24 hours.
- **Work-up and Purification:** If DCC is used, the dicyclohexylurea (DCU) byproduct is removed by filtration. The filtrate is then washed sequentially with dilute acid, saturated sodium bicarbonate solution, and brine. The organic layer is dried and concentrated. The crude product is purified by distillation or chromatography.

Quantitative Data:

Parameter	Value	Reference
Yield	70-95% (highly dependent on coupling agent)	[1]
Reactant Ratio	Pivalic Acid:Dimethylamine:Coupling Agent (1:1.2:1.1)	[1]
Reaction Temperature	Room Temperature	[1]
Reaction Time	12 - 24 hours	[1]

Spectroscopic and Physicochemical Data

Accurate characterization of **N,N-Dimethylpivalamide** is crucial for its use in synthesis.

Table of Physicochemical and Spectroscopic Data:

Property	Value
Molecular Formula	C ₇ H ₁₅ NO
Molecular Weight	129.20 g/mol
Appearance	Colorless liquid or low melting solid
Boiling Point	178-179 °C
CAS Number	24331-71-3[1]
¹ H NMR (CDCl ₃)	δ (ppm): 2.95 (s, 6H, N(CH ₃) ₂), 1.25 (s, 9H, C(CH ₃) ₃)
¹³ C NMR (CDCl ₃)	δ (ppm): 177.8 (C=O), 38.6 (N(CH ₃) ₂), 37.9 (C(CH ₃) ₃), 27.8 (C(CH ₃) ₃)
IR (neat)	ν (cm ⁻¹): ~2960 (C-H), ~1640 (C=O, amide I band)
Mass Spectrum (EI)	m/z (%): 129 (M ⁺), 86, 57

Note: NMR chemical shifts can vary slightly depending on the solvent and concentration. The ¹H NMR spectrum at room temperature shows two singlets due to hindered rotation around the amide C-N bond, making the two N-methyl groups diastereotopic.[3]

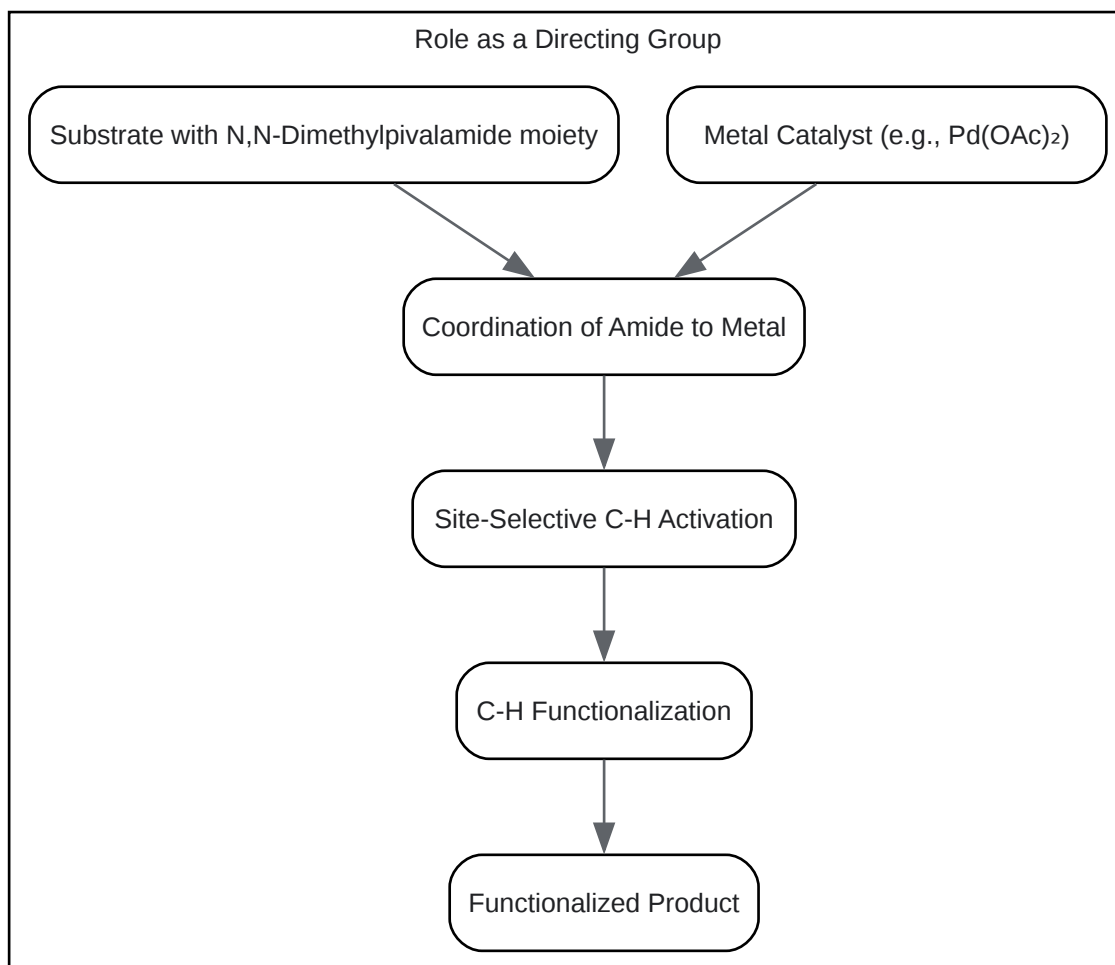
Applications in Synthesis

The primary application of **N,N-Dimethylpivalamide** in modern organic synthesis is as a robust and sterically demanding directing group for C-H bond functionalization reactions.

Directing Group in C-H Functionalization

The amide functionality of **N,N-Dimethylpivalamide** can coordinate to a metal catalyst (commonly palladium), bringing the catalyst into proximity with specific C-H bonds on the molecule, thereby enabling their selective functionalization. The bulky tert-butyl group can influence the regioselectivity of these reactions.

Logical Relationship Diagram:



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Figure 3: Logical workflow of **N,N-Dimethylpivalamide** as a directing group in C-H functionalization.

Experimental Protocol Example: Palladium-Catalyzed C-H Acetoxylation

This protocol is a general representation of how an N,N-dimethylamide directing group can be used.

- **Reaction Setup:** In a vial, the substrate containing the **N,N-dimethylpivalamide** directing group (1.0 equivalent), Pd(OAc)₂ (0.01-0.05 equivalents), and an oxidant such as PhI(OAc)₂ (1.0-1.5 equivalents) are combined in a mixture of acetic acid and acetic anhydride.

- **Reaction Conditions:** The vial is sealed and heated to 80-100 °C for 3-24 hours.
- **Work-up and Purification:** The reaction mixture is cooled to room temperature, and the solvent is removed under vacuum. The residue is then purified by column chromatography on silica gel to afford the acetoxylated product.

Role in Drug Development

While **N,N-Dimethylpivalamide** itself is not a therapeutic agent, the pivalamide moiety appears in some drug candidates. Its primary role in drug development is as a synthetic intermediate or as a part of a larger molecule where its steric bulk can be used to modulate pharmacokinetic properties or receptor binding. There is limited specific information on **N,N-**

Dimethylpivalamide being a key component in marketed drugs, its utility is more in the realm of synthetic strategy design. The development of C-H functionalization methodologies where it can act as a directing group opens up possibilities for its use in the late-stage functionalization of complex drug-like molecules.

Conclusion

N,N-Dimethylpivalamide is a readily accessible and synthetically valuable tertiary amide. While its history is not extensively documented, its modern applications, particularly as a sterically hindered directing group in C-H activation, have solidified its importance in the synthetic chemist's toolbox. The detailed protocols and data provided in this guide are intended to support its effective utilization in research and development, from academic laboratories to the pharmaceutical industry.

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